

Essential Safety and Operational Protocols for Handling AZ1366

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Compound of Interest

Compound Name: AZ1366

Cat. No.: B605719

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For researchers, scientists, and drug development professionals, ensuring safe and compliant handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the handling and disposal of **AZ1366**, a potent tankyrase inhibitor. The following procedural guidance is based on available safety data sheets and best laboratory practices.

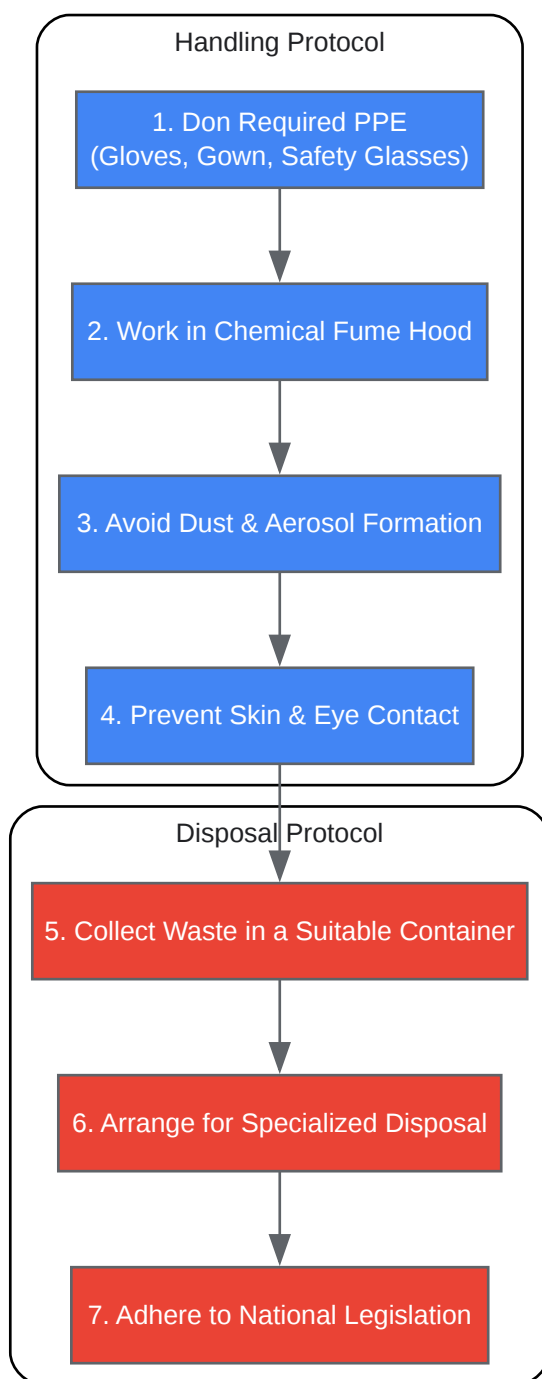
Personal Protective Equipment (PPE)

When handling **AZ1366**, a comprehensive approach to personal protection is critical to minimize exposure and ensure a safe laboratory environment. The following table summarizes the required personal protective equipment.

PPE Category	Specification
Engineering Controls	Use in a chemical fume hood with an independent air supply is mandatory. The laboratory should be equipped with a safety shower and eyewash station.
Eye/Face Protection	Appropriate safety glasses are required.
Hand Protection	Use chemical-resistant gloves that meet the BS EN 374:2003 standard. Gloves should be inspected for integrity before each use.
Body Protection	Wear appropriate protective clothing to prevent skin contact.
Respiratory Protection	If a risk assessment indicates it is necessary, a suitable respirator should be used.

Experimental Protocols: Handling and Disposal Workflow

Adherence to standardized operational procedures is crucial for both safety and experimental integrity. The following workflow outlines the key steps for handling and disposing of **AZ1366**.



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AZ1366 Handling and Disposal Workflow

Detailed Methodologies

Handling: All work with **AZ1366** must be conducted within a certified chemical fume hood to minimize inhalation exposure.[1] Prior to handling, ensure that all required PPE is correctly donned.[1] When working with the solid compound, take care to avoid the formation of dust.[1] For solutions, prevent the generation of aerosols.[1] Direct contact with the skin and eyes must be strictly avoided through the use of appropriate gloves and safety glasses.[1] Hands should be thoroughly washed after handling, even if gloves were worn.[1]

Storage: Store **AZ1366** in a tightly sealed container in a cool, dry, and well-ventilated area. Keep it away from incompatible materials such as strong acids, alkalis, and oxidizing agents.

Spill Management: In the event of a spill, do not allow the product to enter drains.[1] Cover the spillage with a suitable absorbent material.[1] Carefully sweep up the material and place it in an appropriate, sealed container for disposal.[1]

Disposal: Waste containing **AZ1366** should be collected in a suitable, labeled container.[1][2] The disposal of this waste must be arranged through a specialized and licensed disposal company.[2] All disposal activities must be conducted in strict accordance with national and local regulations for hazardous or toxic waste.[2]

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References

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